

desvenlafaxine renal excretion 45 percent unchanged

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Compound Focus: Desvenlafaxine

CAS No.: 93413-62-8

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Desvenlafaxine Excretion Data

Parameter	Summary Data	Details from Research
Total Renal Excretion	~65% of administered dose [1]	Combined unchanged drug and metabolites excreted in urine.
Unchanged Drug in Urine	45% [2] [3] [1]	Primary route of elimination; measured at 72 hours post-administration. [2] [1]
Glucuronide Metabolite	19% [2] [1]	Formed via conjugation by UGT enzymes (UGT1A1, UGT1A3, UGT2B4, UGT2B15, UGT2B17). [2]
Oxidative Metabolite	<5% [2] [1]	N,O-didesmethylvenlafaxine; formed via CYP3A4 metabolism. [2]

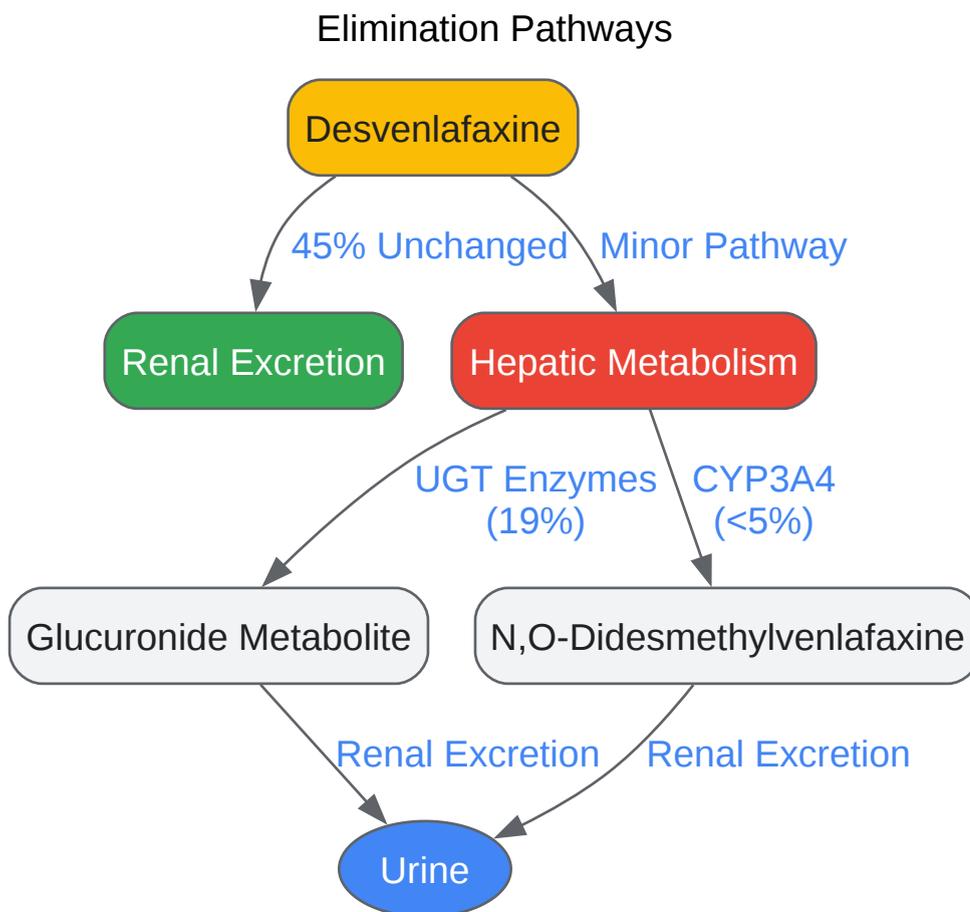
Experimental Methodology for Key Data

The data on the 45% renal excretion of unchanged **desvenlafaxine** is typically generated in human pharmacokinetic studies using rigorous protocols.

- **Study Design:** Open-label, single-dose studies are commonly employed. [4] In one specific study, subjects received a single 100 mg oral dose of **desvenlafaxine**. [4]
- **Sample Collection:** Urine samples are collected from subjects at predetermined intervals over a specific period, often 72 hours or more post-dose. [2] [1]
- **Bioanalytical Method:** The concentration of **desvenlafaxine** in urine samples is quantified using validated high-performance liquid chromatography with tandem mass spectrometry (LC-MS/MS). This method distinguishes the parent drug from its metabolites.
- **Data Calculation:** The amount of **desvenlafaxine** excreted unchanged is calculated for each collection interval. The cumulative amount excreted over the total collection period is then expressed as a percentage of the administered dose to arrive at the 45% figure. [2] [1]

Metabolism and Elimination Pathways

The following diagram illustrates the primary metabolic and elimination pathways of **desvenlafaxine**, highlighting that nearly half of the drug is cleared by the kidneys without modification.



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Desvenlafaxine elimination: 45% is excreted unchanged by the kidneys, while a smaller fraction is metabolized before excretion. [2] [1]

Clinical and Research Implications

The high renal excretion of unchanged **desvenlafaxine** has direct and important consequences.

- **Dosing in Renal Impairment:** Dosage adjustment is necessary for patients with impaired kidney function. The maximum recommended dose is **50 mg per day** for patients with moderate renal impairment and **25 mg per day or 50 mg every other day** for those with severe renal impairment or end-stage renal disease. [2] [5] [6]
- **Low Drug-Drug Interaction Potential:** As **desvenlafaxine** is primarily eliminated unchanged or via glucuronidation (a high-capacity pathway), it has a low potential for pharmacokinetic interactions with drugs that affect the Cytochrome P450 system, particularly CYP2D6. [1] [7] This is a key differentiator from its parent compound, venlafaxine.

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References

1. : Uses, Interactions, Desvenlafaxine of... | DrugBank Online Mechanism [go.drugbank.com]
2. Destiq Mechanism of Action | MIMS Malaysia [mims.com]
3. - Wikipedia Desvenlafaxine [en.wikipedia.org]
4. An Open-Label, Single-Dose, Parallel-Group Study of the ... [sciencedirect.com]
5. ER Tablets: Package Insert / Prescribing Info Desvenlafaxine [drugs.com]
6. These highlights do not include all the information needed to use... [dailymed.nlm.nih.gov]
7. Efficacy, Safety, and Tolerability of Desvenlafaxine 50 mg/d for the... [pmc.ncbi.nlm.nih.gov]

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